

Personal protective equipment for handling 2-Bromo-4-ethylpyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4-ethylpyridine

Cat. No.: B014437

[Get Quote](#)

Essential Safety and Handling Guide for 2-Bromo-4-ethylpyridine

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4-ethylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- CAS Number: 54453-91-7[1][2]
- Molecular Formula: C₇H₈BrN[1][2]
- Molecular Weight: 186.05 g/mol [1][2]

Hazard Identification and Classification

2-Bromo-4-ethylpyridine is classified as a hazardous substance.[3] It is crucial to be aware of its potential health effects.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2]

- H315: Causes skin irritation.[1][2]
- H318: Causes serious eye damage.[1][2]
- H335: May cause respiratory irritation.[1][2]

Signal Word: Danger[1][2]

Hazard Class	Category	Description
Acute Toxicity, Oral	4	Harmful if swallowed[1][2]
Skin Irritation	2	Causes skin irritation[1][2]
Serious Eye Damage	1	Causes serious eye damage[1][2]
Specific Target Organ Toxicity - Single Exposure	3	May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Bromo-4-ethylpyridine** to prevent exposure.

PPE Item	Specification	Purpose
Eye Protection	Safety glasses with side-shields or chemical splash goggles.[3]	To protect eyes from splashes.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).	To prevent skin contact.
Skin and Body Protection	Standard laboratory coat.	To protect clothing and skin.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[3]	To avoid inhalation of vapors.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.
- Operations involving this chemical should be conducted in a certified chemical fume hood to minimize inhalation exposure.

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In Case of a Spill:

- **Small Spills:** Absorb the material with an inert, non-combustible absorbent such as vermiculite, sand, or earth. Place in a suitable, labeled container for disposal.
- **Large Spills:** Immediately evacuate the area. Contact your institution's Environmental Health and Safety (EHS) department for assistance.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

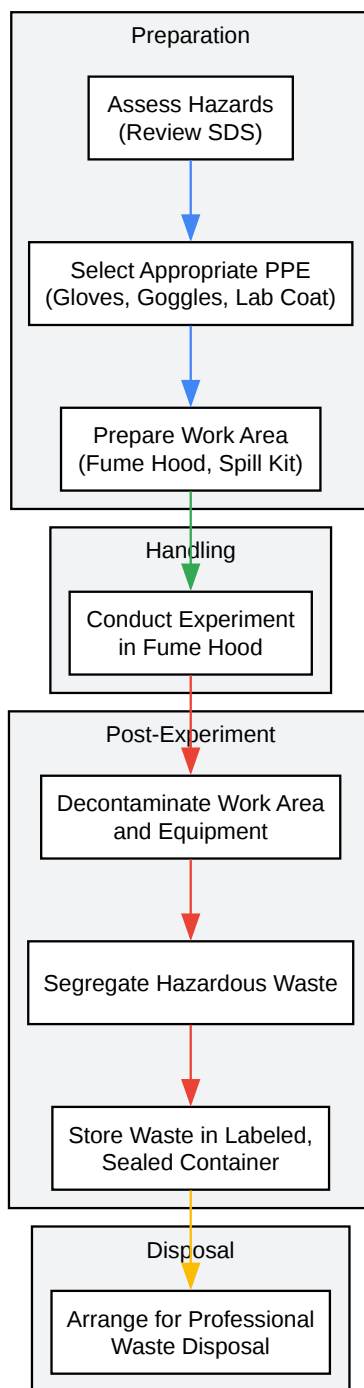
The disposal of **2-Bromo-4-ethylpyridine** and its contaminated materials must be handled as hazardous waste in accordance with all federal, state, and local regulations.[\[3\]](#)

Step-by-Step Disposal Protocol:

- **Waste Identification and Segregation:** All materials contaminated with **2-Bromo-4-ethylpyridine**, including the pure substance, solutions, and contaminated labware (e.g., pipette tips, absorbent pads), must be classified as hazardous waste.[\[3\]](#) Do not mix this waste with other incompatible waste streams.[\[3\]](#)
- **Containerization:** Collect all **2-Bromo-4-ethylpyridine** waste in a designated, properly sealed, and clearly labeled hazardous waste container. The container must be made of a compatible material.[\[3\]](#)
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-4-ethylpyridine**".[\[3\]](#)
- **Storage:** Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area.[\[3\]](#)
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's licensed hazardous waste management provider. The typical method of disposal for such compounds is high-temperature incineration.[\[3\]](#)

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2-Bromo-4-ethylpyridine

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2-Bromo-4-ethylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-4-ethylpyridine AldrichCPR 54453-91-7 [sigmaaldrich.com]
- 2. 2-Bromo-4-ethylpyridine 96 54453-91-7 [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-4-ethylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014437#personal-protective-equipment-for-handling-2-bromo-4-ethylpyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

